

An In-depth Technical Guide to the Physicochemical Properties of Amberlite LA-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amberlite LA-2

Cat. No.: B1174152

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Amberlite LA-2**, a widely utilized liquid anion exchange resin. The information is curated for researchers, scientists, and professionals in drug development who employ this versatile resin in separation, purification, and formulation processes. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes associated processes to facilitate a deeper understanding and application of **Amberlite LA-2**.

General and Chemical Properties

Amberlite LA-2 is a liquid anion exchange resin.^[1] Multiple sources identify it as being based on a secondary amine functionality, which is responsible for its ion exchange properties.^{[2][3]} It is described as a colorless to pale yellow, viscous liquid.^{[3][4]} As a polymeric material, its molecular formula and weight are generally not specified.^{[1][5]}

Table 1: General and Chemical Properties of **Amberlite LA-2**

Property	Value	Source(s)
Chemical Name	Amberlite LA-2	[5]
CAS Number	11128-96-4	[1][2][6]
Synonyms	Amberlite LA 2, Ion Exchange Resin, Liquid grade	[1][7]
Appearance	Colorless to yellow, viscous liquid	[3][4]
Chemical Type	Secondary amine-based liquid anion exchange resin	[2][3]
Solubility	Insoluble in water	[2][8]

Physical Properties

The physical properties of **Amberlite LA-2** are crucial for its application in various experimental and industrial settings. There is some discrepancy in the reported density of **Amberlite LA-2**. While several sources state a density of 0.83 g/cm³, another source reports a value of 1.3 ± 0.1 g/cm³.^{[1][3][5]} This variation may be attributable to differences in measurement conditions or product grades. Specific data on the viscosity of **Amberlite LA-2** is not readily available in public literature; however, it is characterized as a viscous liquid.^[4]

Table 2: Physical Properties of **Amberlite LA-2**

Property	Value	Source(s)
Density	0.83 g/cm ³ OR 1.3 ± 0.1 g/cm ³	[1][3][5]
Viscosity	Described as a viscous liquid; specific value not available.	[4]
pKa	As a secondary amine, the pKa of the conjugate acid is expected to be in the range of 10-11. Specific value for Amberlite LA-2 is not available.	
Thermal Stability	The thermal stability of polystyrene-based anion exchange resins is influenced by temperature, with degradation accelerated in the presence of hydroxide ions. Specific thermal decomposition temperature for Amberlite LA-2 is not publicly available.	[9]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties and for the application of **Amberlite LA-2** in extraction processes are provided below.

3.1. Determination of Density

The density of a liquid resin like **Amberlite LA-2** can be determined using a straightforward gravimetric method.

- Objective: To accurately measure the density of **Amberlite LA-2**.
- Materials:
 - **Amberlite LA-2** sample

- Volumetric flask of a known volume (e.g., 10 mL or 25 mL)
- Analytical balance
- Thermometer
- Pipette or syringe
- Procedure:
 - Ensure the volumetric flask is clean and completely dry.
 - Weigh the empty volumetric flask on the analytical balance and record its mass (m_1).
 - Carefully fill the volumetric flask with the **Amberlite LA-2** sample up to the calibration mark. Use a pipette or syringe for precise addition.
 - Weigh the filled volumetric flask and record the new mass (m_2).
 - Measure and record the temperature of the **Amberlite LA-2** sample.
 - The mass of the **Amberlite LA-2** is calculated as $m = m_2 - m_1$.
 - The density (ρ) is then calculated using the formula: $\rho = m / V$, where V is the volume of the flask.
 - Repeat the measurement at least three times to ensure accuracy and calculate the average density.

3.2. Determination of Viscosity

The viscosity of **Amberlite LA-2** can be determined using a rotational viscometer, which is suitable for measuring the viscosity of non-Newtonian fluids.

- Objective: To measure the dynamic viscosity of **Amberlite LA-2**.
- Materials:
 - **Amberlite LA-2** sample

- Rotational viscometer (e.g., Brookfield type) with appropriate spindles
- Temperature-controlled water bath or sample chamber
- Beaker or sample container
- Procedure:
 - Calibrate the viscometer according to the manufacturer's instructions using a standard fluid of known viscosity.
 - Place a sufficient amount of the **Amberlite LA-2** sample into the sample container.
 - Equilibrate the sample to the desired temperature using the temperature-controlled bath or chamber.
 - Select an appropriate spindle and rotational speed based on the expected viscosity of the resin.
 - Immerse the spindle into the **Amberlite LA-2** sample to the marked level.
 - Start the viscometer and allow the reading to stabilize.
 - Record the viscosity reading from the instrument's display, typically in centipoise (cP) or Pascal-seconds (Pa·s).
 - Measurements can be repeated at different rotational speeds to assess the shear-thinning or shear-thickening behavior of the resin.

3.3. Reactive Extraction of Carboxylic Acids

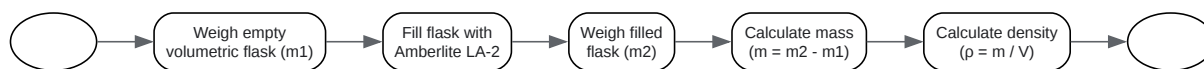
Amberlite LA-2 is frequently used for the reactive extraction of carboxylic acids from aqueous solutions. The following is a general protocol for such an application.[\[2\]](#)

- Objective: To extract a carboxylic acid (e.g., glutaric acid) from an aqueous solution using **Amberlite LA-2** dissolved in an organic solvent.[\[2\]](#)
- Materials:

- Aqueous solution of the carboxylic acid of a known initial concentration.
- **Amberlite LA-2**.
- An appropriate organic solvent (e.g., kerosene, 1-octanol, n-butyl acetate).
- Separatory funnels.
- Shaker or magnetic stirrer.
- pH meter.
- Titration apparatus with a standardized solution of NaOH.
- Procedure:
 - Prepare the organic phase by dissolving a known concentration of **Amberlite LA-2** in the chosen organic solvent.
 - In a separatory funnel, mix equal volumes of the aqueous carboxylic acid solution and the organic phase.
 - Shake the funnel vigorously for a predetermined time (e.g., 2-4 hours) to ensure equilibrium is reached. A mechanical shaker can be used for consistency.
 - Allow the two phases to separate completely.
 - Carefully separate the aqueous and organic phases.
 - Determine the concentration of the carboxylic acid remaining in the aqueous phase by titrating a known volume of the aqueous phase with a standardized NaOH solution.
 - The concentration of the carboxylic acid in the organic phase can be determined by mass balance.
 - The efficiency of the extraction can then be calculated.

Process Visualizations

The following diagrams, generated using the DOT language, illustrate key processes involving **Amberlite LA-2**.



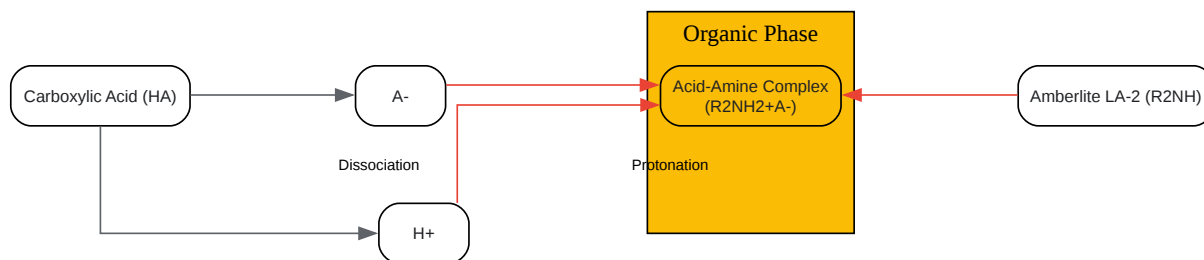
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Workflow for Density Determination



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Workflow for Viscosity Measurement



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Reactive Extraction Mechanism

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Amberlite LA-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174152#amberlite-la-2-physicochemical-properties]

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